

Viroallosecurinine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Viroallosecurinine

Cat. No.: B1212478

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Introduction

Viroallosecurinine is a tetracyclic alkaloid belonging to the Securinega family of natural products.^[1] It is a stereoisomer of securinine and is primarily isolated from plants of the Flueggea genus, such as *Flueggea suffruticosa* and *Flueggea virosa*.^{[1][2]} This compound has garnered significant interest within the scientific community due to its notable biological activities, including cytotoxic and antibacterial properties.^{[1][2][3]} This technical guide provides a detailed overview of the physical and chemical properties of **viroallosecurinine**, experimental protocols for its study, and insights into its mechanism of action.

Physical and Chemical Properties

Viroallosecurinine is a yellow, solid powder.^[2] Its core structure features a complex, rigid tetracyclic framework.

General and Spectroscopic Properties

The fundamental physical and chemical properties of **viroallosecurinine** are summarized in the tables below. It is important to note that while some experimental data is available, certain properties such as boiling point and density are currently based on predicted values.

Table 1: General Physical and Chemical Properties of **Viroallosecurinine**

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₅ NO ₂	[2]
Molecular Weight	217.26 g/mol	[2]
Melting Point	145-147 °C (from hexane-acetone)	[2]
Boiling Point	459.0 ± 45.0 °C (Predicted)	[2]
Density	1.30 ± 0.1 g/cm ³ (Predicted)	[2]
Appearance	Light yellow to yellow solid powder	[2]
pKa	8.29 ± 0.20 (Predicted)	[2]

Table 2: Solubility of **Viroallosecurinine**

Solvent	Solubility	Notes	Source
DMSO	22.5 mg/mL (103.56 mM)	Sonication is recommended to aid dissolution.	[4]
Methanol	Soluble	Quantitative data not available.	[2]
Ethanol	Soluble	Quantitative data not available.	[2]

Table 3: Spectroscopic Data Identifiers for **Viroallosecurinine**

Spectroscopic Data	Identifier/Description	Source
IUPAC Name	(1R,2R,8R)-14-oxa-7-azatetracyclo[6.6.1.0 ¹ , ¹¹ .0 ² , ⁷]pentadeca-9,11-dien-13-one	PubChem
SMILES	<chem>C1CCN2--INVALID-LINK--[C@@]34C[C@@H]2C=CC3=CC(=O)O4</chem>	PubChem
InChIKey	SWZMSZQQJRKFBP-DMDPSCGWSA-N	PubChem

Spectral Data Analysis

Detailed spectral analysis is crucial for the structural elucidation and characterization of **viroallosecurinine**. While complete assigned spectra are not readily available in the public domain, the following provides an overview of expected spectral features.

¹H and ¹³C NMR Spectroscopy: The proton and carbon NMR spectra of **viroallosecurinine** would be complex due to its tetracyclic structure and multiple stereocenters. The ¹H NMR spectrum would show signals in the aliphatic, olefinic, and methine regions. The ¹³C NMR spectrum would display 13 distinct signals corresponding to each carbon atom in the molecule, including a characteristic signal for the lactone carbonyl group.

Fourier-Transform Infrared (FT-IR) Spectroscopy: The FT-IR spectrum of **viroallosecurinine** is expected to show characteristic absorption bands for its functional groups. Key peaks would include:

- C=O stretch (lactone): around 1750-1770 cm⁻¹
- C=C stretch (alkene): around 1600-1680 cm⁻¹
- C-O stretch: in the range of 1000-1300 cm⁻¹
- C-N stretch: around 1020-1250 cm⁻¹
- C-H stretch (sp² and sp³): just above and below 3000 cm⁻¹, respectively.

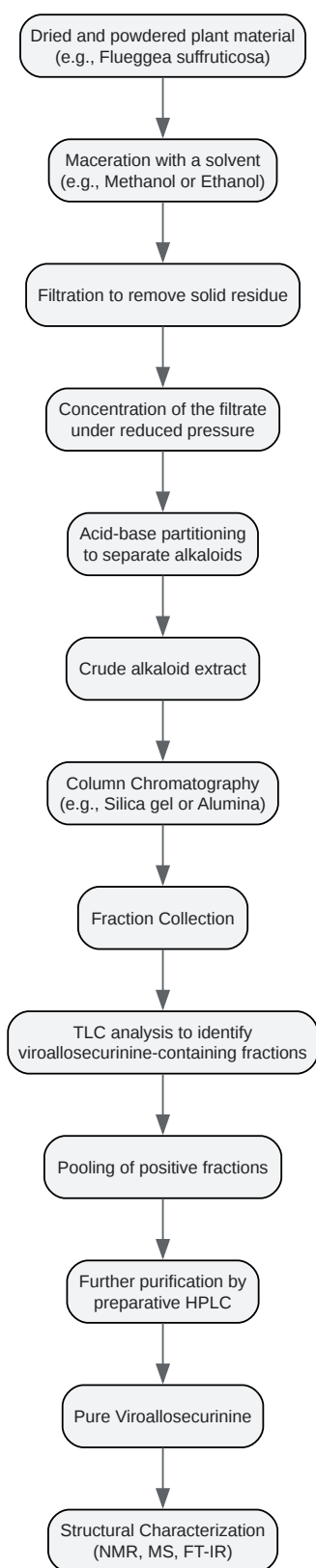
Mass Spectrometry (MS): The mass spectrum of **viroallosecurinine** would show a molecular ion peak $[M]^+$ at m/z 217. The fragmentation pattern would be complex, reflecting the stability of the tetracyclic ring system. Common fragmentation pathways would likely involve the loss of small neutral molecules such as CO, CO₂, and ethylene from the lactone and piperidine rings.

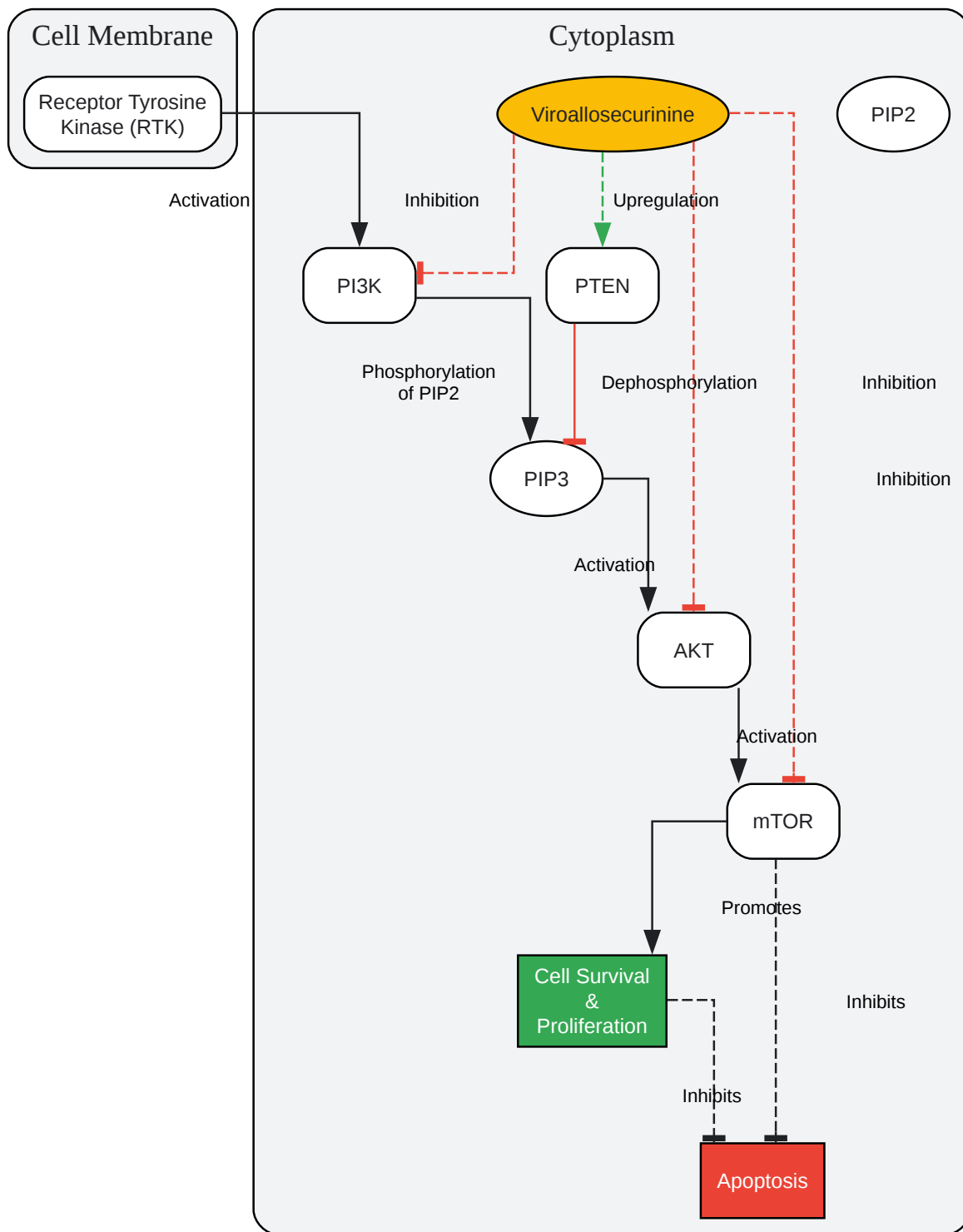
Experimental Protocols

Isolation and Purification of Viroallosecurinine

Viroallosecurinine is naturally found in plants of the Flueggea genus. A general protocol for its isolation and purification is outlined below. It should be noted that specific details may need to be optimized based on the plant material and available equipment.

Experimental Workflow for **Viroallosecurinine** Isolation





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